

A Technical Guide to the Solubility of Disperse Blue 60 in Organic Solvents

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Compound of Interest

Compound Name: Disperse Blue 60

Cat. No.: B084379

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Disperse Blue 60, an anthraquinone dye, is a compound of significant interest in various industrial and research applications. Its utility is intrinsically linked to its solubility characteristics in different solvent systems. This technical guide provides a comprehensive overview of the solubility of **Disperse Blue 60** in organic solvents, addressing the needs of researchers, scientists, and professionals in drug development. Due to a lack of extensive, publicly available quantitative data, this guide summarizes the known qualitative solubility and presents detailed, generalized experimental protocols for its determination.

Chemical and Physical Properties of Disperse Blue 60

Property	Value
Chemical Name	4,11-diamino-2-(3-methoxypropyl)-1H-naphtho[2,3-f]isoindole-1,3,5,10(2H)-tetrone
CAS Number	12217-80-0
Molecular Formula	C ₂₀ H ₁₇ N ₃ O ₅
Molecular Weight	379.37 g/mol
Appearance	Blue-black powder[1][2]
Maximum Absorption Wavelength (λ _{max})	670 nm[1][2][3]

Qualitative Solubility of Disperse Blue 60

Disperse Blue 60 exhibits varying degrees of solubility in different organic solvents. The available data is primarily qualitative and is summarized in the table below. It is important to note that "soluble" and "slightly soluble" are relative terms and the actual quantitative solubility can be influenced by factors such as temperature and the purity of both the solute and the solvent.

Solvent	Qualitative Solubility
Acetone	Soluble
Dimethylformamide (DMF)	Soluble
Pyridine	Soluble
Alcohol (e.g., Ethanol)	Slightly Soluble
Water	Insoluble (2.5µg/L at 20°C)
Standard Fat	121 mg/100g at 20 °C

Experimental Protocols for Solubility Determination

Accurate determination of the solubility of **Disperse Blue 60** requires standardized experimental procedures. The following are detailed methodologies for two common and

effective techniques for determining the solubility of dyes in organic solvents.

Gravimetric Method

The gravimetric method is a direct and highly reliable technique for determining solubility. It involves preparing a saturated solution, separating the undissolved solid, and then determining the mass of the dissolved solute by solvent evaporation.

Methodology:

- Preparation of Saturated Solution:
 - Add an excess amount of **Disperse Blue 60** to the chosen organic solvent in a sealed container (e.g., a screw-cap vial or flask).
 - Agitate the mixture at a constant, controlled temperature for an extended period (typically 24-48 hours) to ensure that equilibrium is reached. A magnetic stirrer or an orbital shaker can be used for this purpose.
- Separation of Undissolved Solute:
 - After the equilibration period, allow the mixture to stand undisturbed at the same constant temperature for a sufficient time to allow the excess solid to settle.
 - Carefully filter the supernatant through a fine-porosity filter (e.g., a 0.45 μm syringe filter) to remove all undissolved particles. It is crucial to maintain the temperature during filtration to prevent precipitation or further dissolution.
- Determination of Solute Mass:
 - Accurately pipette a known volume of the clear, saturated filtrate into a pre-weighed, dry container (e.g., a beaker or evaporating dish).
 - Carefully evaporate the solvent under controlled conditions. This can be achieved using a rotary evaporator, a vacuum oven at a temperature that will not cause decomposition of the dye, or by gentle heating in a fume hood.

- Once the solvent is completely removed, place the container with the dried dye residue in a desiccator to cool to room temperature and to prevent moisture absorption.
- Weigh the container with the dried dye. The mass of the dissolved dye is the final weight minus the initial weight of the empty container.
- Calculation of Solubility:
 - The solubility is calculated by dividing the mass of the dissolved dye by the volume of the filtrate taken. The result is typically expressed in grams per liter (g/L) or milligrams per milliliter (mg/mL).

UV-Vis Spectrophotometric Method

This method is an indirect but sensitive technique that relies on the Beer-Lambert law, which relates the absorbance of a solution to the concentration of the absorbing species.

Methodology:

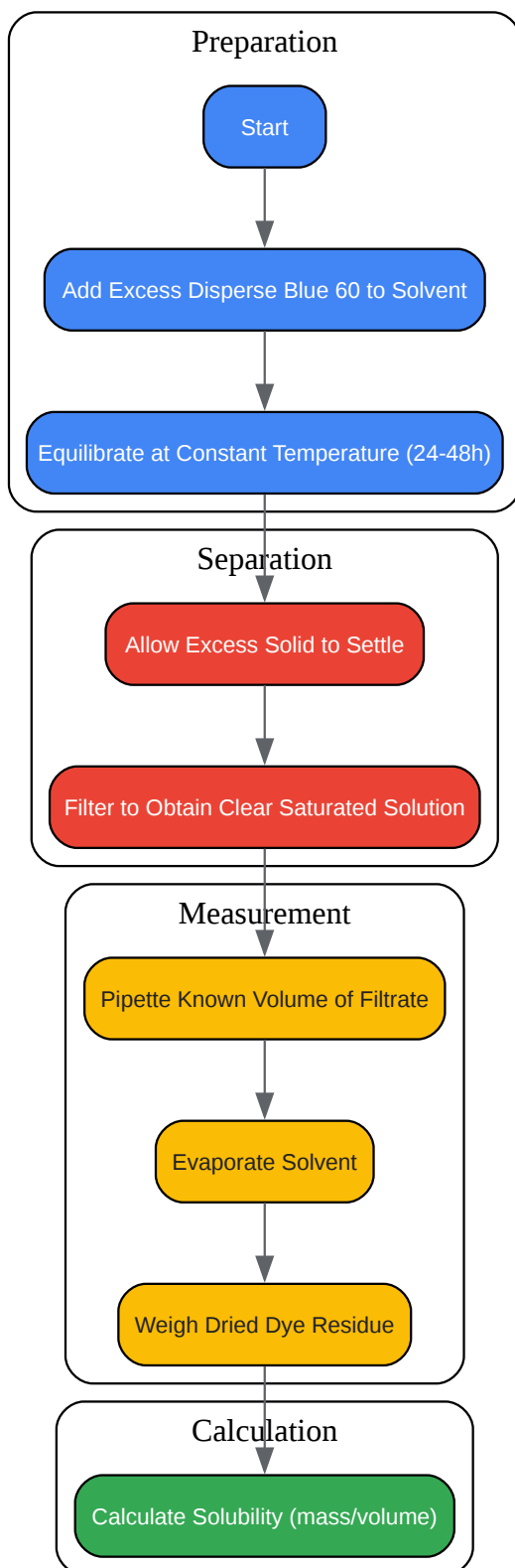
- Determination of Maximum Absorption Wavelength (λ_{max}):
 - Prepare a dilute, non-saturated solution of **Disperse Blue 60** in the chosen organic solvent.
 - Scan the solution using a UV-Vis spectrophotometer over a relevant wavelength range (typically 400-800 nm for colored dyes) to determine the wavelength of maximum absorbance (λ_{max}). For **Disperse Blue 60**, the λ_{max} is reported to be around 670 nm.
- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a series of standard solutions of **Disperse Blue 60** in the same solvent with accurately known concentrations. These concentrations should span a range that is expected to bracket the concentration of the saturated solution.
 - Measure the absorbance of each standard solution at the predetermined λ_{max} .
 - Plot a calibration curve of absorbance versus concentration. The plot should be linear, and the equation of the line ($y = mx + c$, where y is absorbance, x is concentration, m is the

slope, and c is the y-intercept) should be determined by linear regression.

- Preparation and Measurement of Saturated Solution:
 - Prepare a saturated solution of **Disperse Blue 60** and filter it as described in the gravimetric method (Steps 1 and 2).
 - Accurately dilute a known volume of the clear, saturated filtrate with the solvent to a concentration that falls within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at the λ_{max} .
- Calculation of Solubility:
 - Use the equation of the calibration curve to calculate the concentration of the diluted solution from its absorbance.
 - Multiply the calculated concentration by the dilution factor to determine the concentration of the original saturated solution. This value represents the solubility of **Disperse Blue 60** in the solvent.

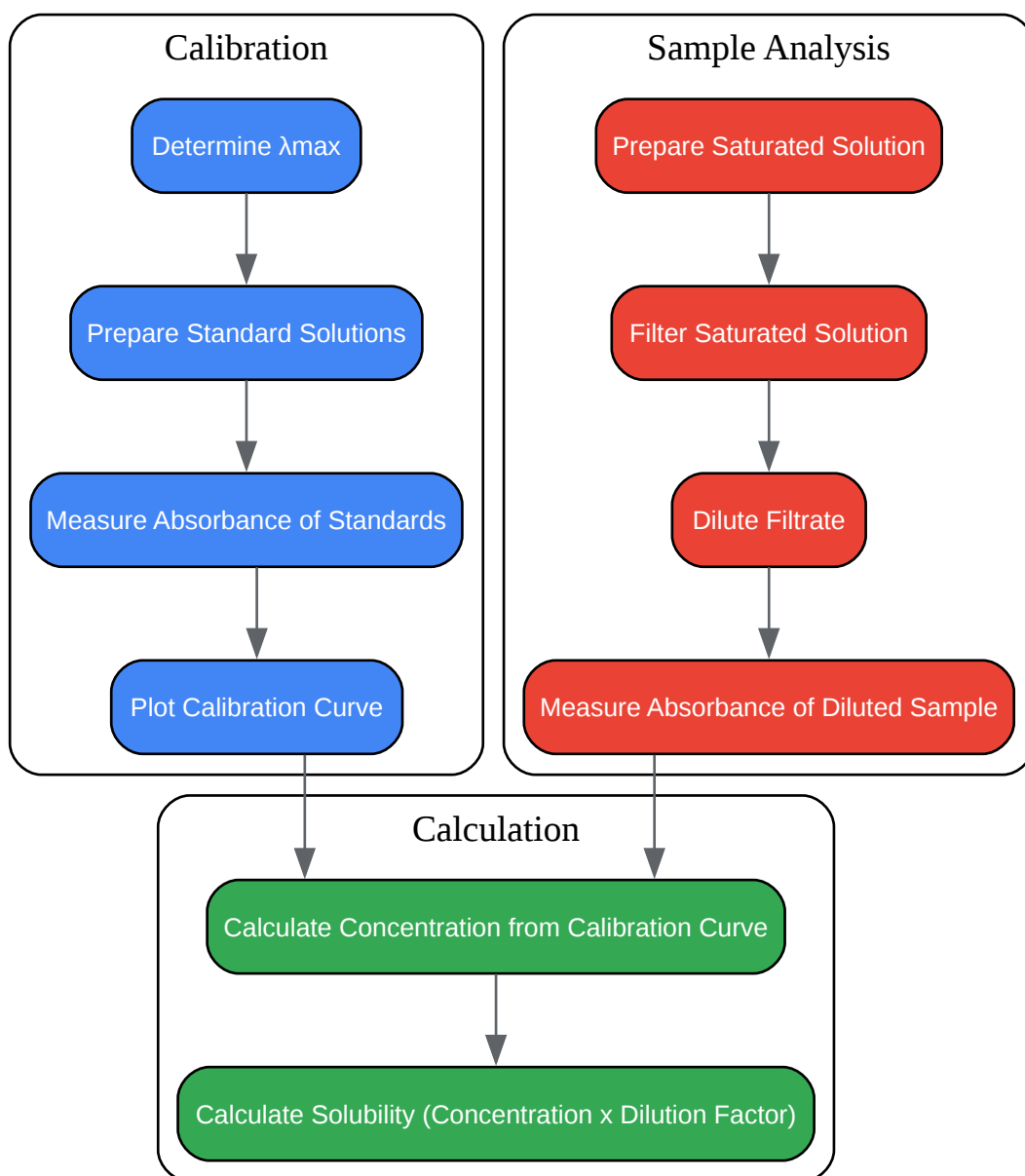
Visualizing Experimental Workflows

To further clarify the experimental processes, the following diagrams, generated using Graphviz, illustrate the logical flow of each solubility determination method.



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Caption: Workflow for the Gravimetric Method of Solubility Determination.



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Caption: Workflow for the UV-Vis Spectrophotometric Method of Solubility Determination.

Conclusion

While specific quantitative solubility data for **Disperse Blue 60** in a wide range of organic solvents remains elusive in publicly accessible literature, this guide provides a foundational understanding of its qualitative solubility characteristics. For researchers and professionals requiring precise solubility values, the detailed experimental protocols for the gravimetric and

UV-Vis spectrophotometric methods offer robust frameworks for in-house determination. The provided workflows serve as a clear visual aid for implementing these essential analytical procedures. Further experimental investigation is necessary to populate a comprehensive quantitative solubility profile for this important dye.

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